

# 2-Butoxyethanol solubility in water and organic solvents

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An In-depth Technical Guide to the Solubility of **2-Butoxyethanol** in Water and Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Butoxyethanol** (IUPAC name: 2-butoxyethan-1-ol), a glycol ether widely known by trade names such as Butyl Cellosolve® and Dowanol® EB, is a colorless liquid with a mild, ether-like odor. Its chemical structure, featuring both a hydrophilic hydroxyl group and a hydrophobic butyl ether group, confers an amphiphilic character.[1][2] This dual nature makes it a highly versatile and effective solvent, coupling agent, and surfactant, leading to its extensive use in paints, coatings, cleaning products, inks, and hydraulic fluids.[3][4] For professionals in research and development, a comprehensive understanding of its solubility characteristics is paramount for formulation, safety, and environmental assessment. This guide provides a detailed overview of the solubility of **2-butoxyethanol** in aqueous and organic media, outlines standard experimental protocols for solubility determination, and illustrates key related concepts.

# **Solubility Data**

The solubility of **2-butoxyethanol** is dictated by its unique molecular structure, which allows it to interact favorably with a wide range of polar and non-polar substances.



## Solubility in Water

The solubility of **2-butoxyethanol** in water is complex and highly dependent on temperature. While many sources describe it as "miscible" or "completely soluble" at room temperature, this is a simplification.[5][6][7][8] The **2-butoxyethanol**-water system exhibits both a lower critical solution temperature (LCST) and an upper critical solution temperature (UCST).[3]

- Below the LCST (approx. 49 °C): The two liquids are completely miscible in all proportions.
- Between the LCST and UCST (approx. 49 °C to 130 °C): The liquids are only partially miscible, and two distinct phases can form depending on the composition.[3]
- Above the UCST (approx. 130 °C): The liquids again become completely miscible.[3]

This behavior is critical for applications involving temperature fluctuations. Quantitative data from various sources are summarized in Table 1.

Table 1: Quantitative Solubility of **2-Butoxyethanol** in Water

Parameter	Value	Temperature (°C)	Reference(s)
Miscibility	Completely Miscible	< 49 °C and > 130 °C	[3]
Miscibility	Partially Miscible	49 °C to 130 °C	[3]
Solubility	900 g/L (Effectively Miscible)	Not Specified	[9][10]
Solubility	1000 mg/mL (Effectively Miscible)	20 °C	[11]
Solubility	~8.5 g / 100 mL	Room Temperature	[12]

Note: The value of 8.5 g/100 mL appears to be an outlier compared to other sources that indicate complete miscibility at room temperature.

## **Solubility in Organic Solvents**



**2-Butoxyethanol** demonstrates excellent solubility and is miscible in all proportions with a wide array of common organic solvents.[1][5][6] This broad miscibility is a direct result of its ability to engage in hydrogen bonding via its hydroxyl group and van der Waals interactions via its butyl chain. A summary of its solubility in various organic solvent classes is provided in Table 2.

Table 2: Solubility of **2-Butoxyethanol** in Common Organic Solvents

Solvent Class	Specific Examples	Solubility/Miscibilit y	Reference(s)
Alcohols	Ethanol, Methanol	Miscible	[1][13]
Ketones	Acetone	Miscible in all proportions	[1]
Ethers	Diethyl Ether	Miscible in all proportions	[1]
Aromatic Hydrocarbons	Benzene, Toluene	Miscible in all proportions	[1]
Halogenated Hydrocarbons	Carbon Tetrachloride	Miscible in all proportions	[1]
Paraffins	n-Heptane	Miscible in all proportions	[1]
Esters	Ethyl Acetate	Excellent Solubility	[12]
Oils	Mineral Oil	Soluble	[1]

# **Experimental Protocols for Solubility Determination**

Accurate determination of solubility is essential for regulatory compliance, formulation development, and scientific research. The OECD Guideline for the Testing of Chemicals, Test No. 105, provides standardized methods for determining water solubility.[5][6][9][11][13]

## **Shake-Flask Method for Equilibrium Solubility**



The shake-flask method is the most reliable and widely used technique for determining the equilibrium solubility of a substance and is a primary method described in OECD 105.[5][7][14] It is particularly suitable for substances with solubilities above  $10^{-2}$  g/L.

#### Methodology:

- Preparation: An excess amount of the test substance (**2-butoxyethanol**) is added to a known volume of the solvent (e.g., purified water) in a flask or vial of suitable size. The addition of excess solute is crucial to ensure that a saturated solution is formed.[15]
- Equilibration: The flask is sealed and placed in a mechanical shaker or agitator within a constant temperature bath (e.g., 20 ± 0.5 °C). The mixture is agitated for a sufficient period to allow equilibrium to be reached.[16] This duration can be determined by preliminary tests, but 24 to 72 hours is common to ensure equilibrium is achieved.[15]
- Phase Separation: After equilibration, the agitation is stopped, and the mixture is allowed to stand to permit the separation of the undissolved solute from the saturated solution. To ensure complete separation of the solid/excess phase, centrifugation at a defined speed and temperature is performed.[10][13]
- Sampling: A sample of the clear, supernatant (the saturated solution) is carefully withdrawn using a syringe. The syringe is fitted with a chemically inert filter (e.g., PTFE) to remove any remaining micro-particulates.[10]
- Quantification: The concentration of 2-butoxyethanol in the filtered, saturated solution is
  determined using a validated analytical method. Common techniques include Gas
  Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[10][13] A
  calibration curve prepared with standard solutions of known concentrations is used for
  accurate quantification.
- Reporting: The solubility is reported in units of mass per volume (e.g., g/L or mg/mL) at the specified temperature. The procedure should be performed in triplicate to ensure reproducibility.[14]

## **Visual Method for Determining Miscibility**



For determining the miscibility of **2-butoxyethanol** with organic solvents, a simple visual inspection is often the first and most direct method.

#### Methodology:

- Mixing: The two liquids to be tested are combined in a clear, sealed container (e.g., a glass vial or test tube) at a defined ratio (e.g., 1:1 by volume).
- Agitation: The container is agitated vigorously to ensure thorough mixing.
- Observation: The mixture is allowed to stand and is observed against a contrasting background.
- Determination:
  - Miscible: If the resulting mixture is a single, clear, homogenous phase with no visible interface, the liquids are considered miscible.
  - o Immiscible: If two distinct layers form, the liquids are immiscible.
  - Partially Miscible: If the mixture initially appears homogenous but then separates, or if one liquid dissolves to a limited extent in the other, they are partially miscible.

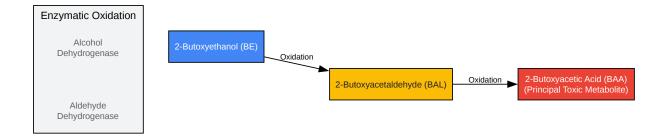
More precise methods, such as spectroscopy or viscometry, can be employed for a more rigorous determination if required.

## **Visualizations**

## **Metabolic Pathway of 2-Butoxyethanol**

The toxicity of **2-butoxyethanol**, particularly its hemolytic effects, is primarily attributed to its major metabolite, 2-butoxyacetic acid (BAA).[8][17] The metabolic activation pathway proceeds via oxidation, as illustrated below.





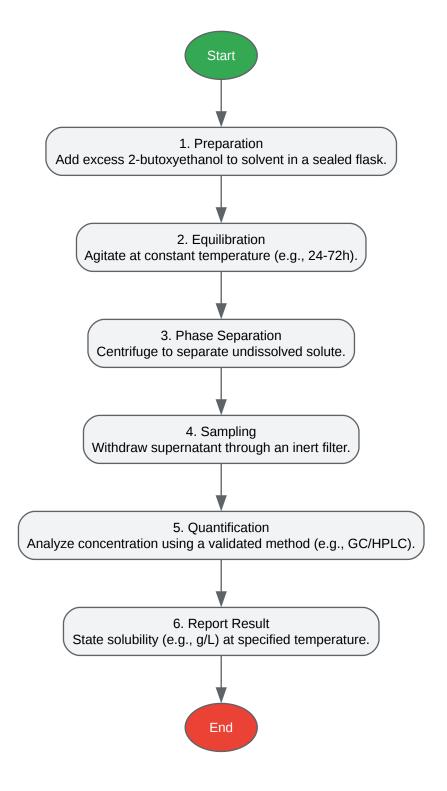
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Caption: The primary metabolic pathway of **2-butoxyethanol** to its toxic metabolite, 2-butoxyacetic acid.

## **Experimental Workflow for Solubility Determination**

The Shake-Flask method follows a structured experimental process to ensure accurate and reproducible results for equilibrium solubility.





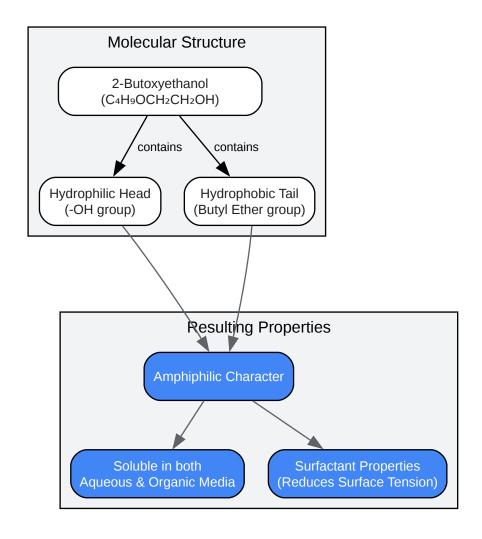
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Caption: A generalized workflow for the Shake-Flask method for determining equilibrium solubility.

# Structure-Property Relationship of 2-Butoxyethanol



The versatile solvent properties of **2-butoxyethanol** are a direct consequence of its amphiphilic molecular structure. This relationship allows it to function as a "mutual solvent" or "coupling agent."[1][3]



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Caption: Logical relationship between **2-butoxyethanol**'s structure and its versatile solvent properties.

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